

# Application Notes and Protocols for Conducting Cytotoxicity Assays with Meleagrins

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## Compound of Interest

Compound Name: Meleagrins

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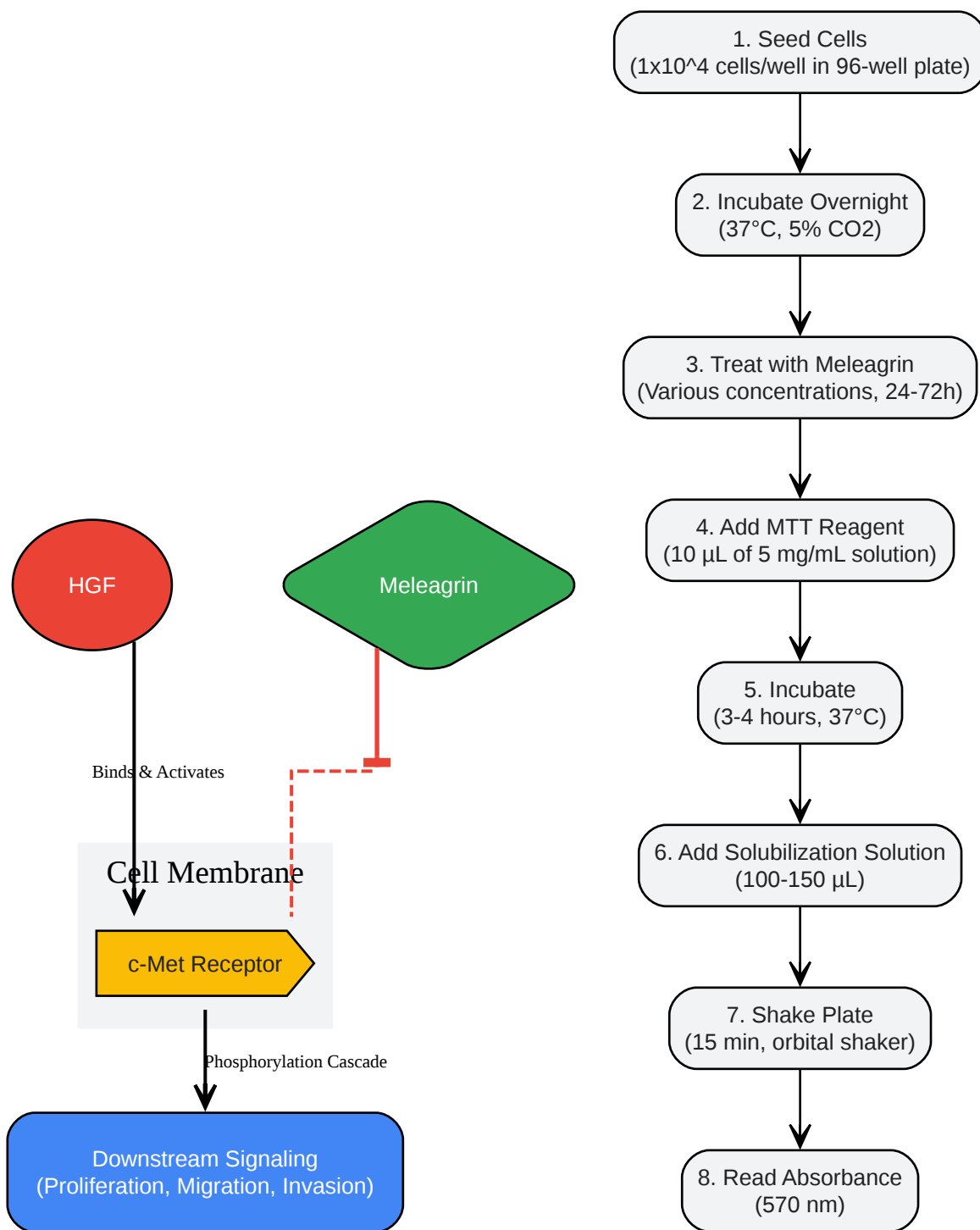
## Introduction

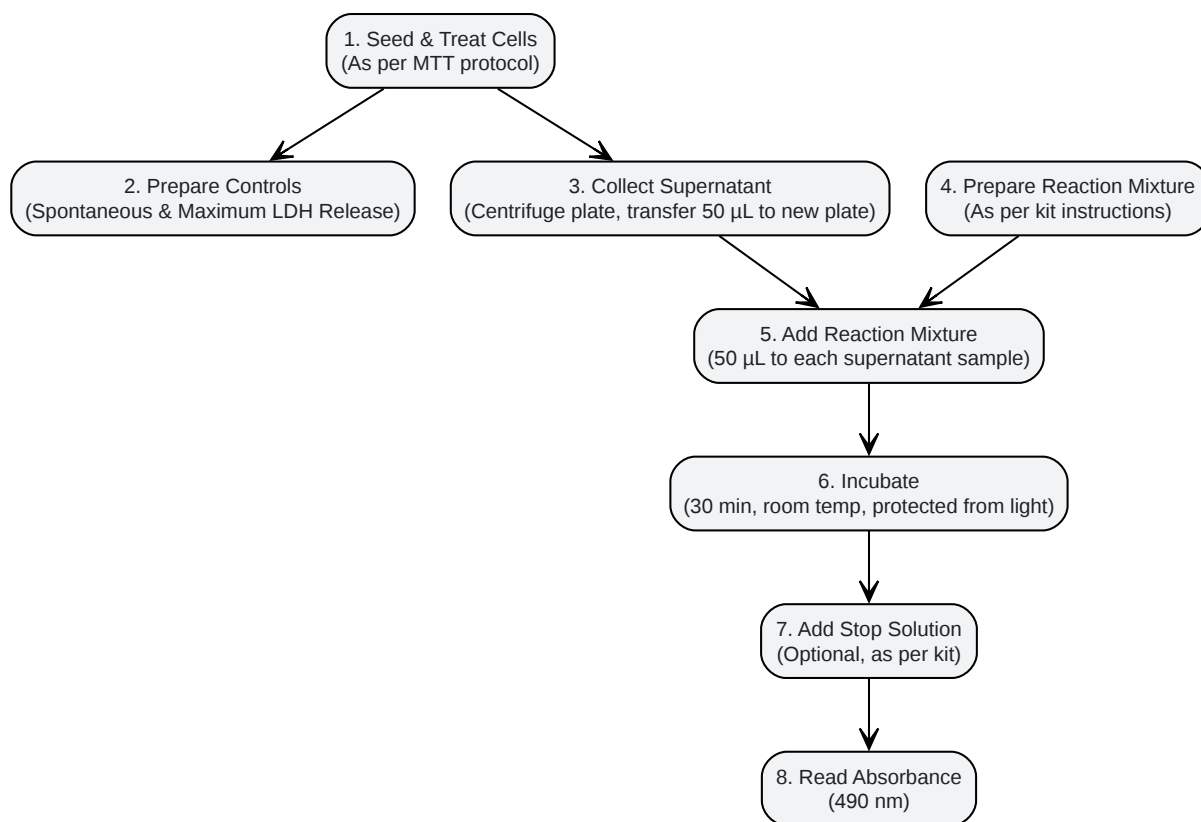
**Meleagrins** is a prenylated indole alkaloid, a mycotoxin produced by fungi of the *Penicillium* genus.[1][2][3] It has garnered interest in cancer research due to its demonstrated antiproliferative and cytotoxic activities against various cancer cell lines.[1][4] Notably, **Meleagrins** has been identified as an inhibitor of the c-Met receptor tyrosine kinase, a key player in cancer cell proliferation, migration, and invasion.[1][5] This document provides detailed protocols for assessing the cytotoxic effects of **Meleagrins** on cancer cells, including methods for evaluating cell viability, membrane integrity, and apoptosis.

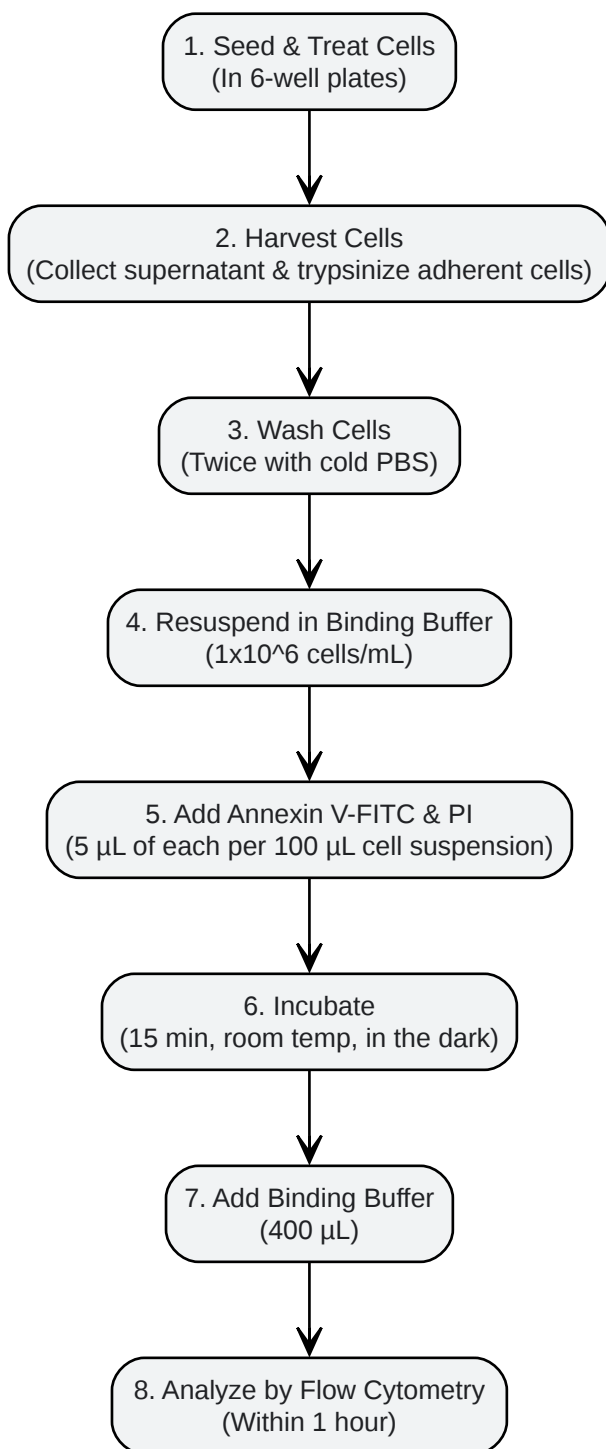
## Mechanism of Action Overview

**Meleagrins** exerts its anticancer effects through multiple mechanisms. A primary mode of action is the inhibition of the HGF/c-Met signaling pathway.[1][5] By competitively binding to the ATP-binding site of c-Met, **Meleagrins** can suppress the phosphorylation of c-Met, thereby inhibiting downstream signaling cascades that promote cell growth and metastasis.[1] Additionally, in certain cellular contexts, **Meleagrins** has been shown to arrest the cell cycle in the G2/M phase.[1] Its effects on apoptosis can be complex; while some studies indicate it is mainly cytostatic with low cytotoxicity, others suggest it can modulate apoptotic pathways by affecting the balance of pro-apoptotic (Bax, Caspase-3) and anti-apoptotic (Bcl-2) proteins.[1][6][7][8]

Below is a diagram illustrating the inhibitory effect of **Meleagrín** on the c-Met signaling pathway.







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